

"1-(2-Chlorobenzoyl)-1,4-diazepane" structure-activity relationship (SAR) studies

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Compound of Interest

Compound Name: 1-(2-Chlorobenzoyl)-1,4-diazepane

CAS No.: 61903-18-2

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The Diazepane Shift: SAR Profiling of 1-(2-Chlorobenzoyl)-1,4-diazepane

Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Specialists Focus: Structure-Activity Relationships (SAR) in Sigma Receptor Ligand Design

Executive Summary: The Homologation Advantage

In the landscape of central nervous system (CNS) drug discovery, the **1-(2-Chlorobenzoyl)-1,4-diazepane** scaffold represents a critical evolution from traditional piperazine-based ligands. While piperazines have long served as the backbone for Sigma-1 () receptor ligands, the "diazepane shift"—ring expansion from a 6-membered piperazine to a 7-membered homopiperazine (diazepane)—has unlocked new profiles of affinity and selectivity.

This guide objectively compares the **1-(2-Chlorobenzoyl)-1,4-diazepane** moiety against its piperazine predecessors and alternative N-substituted analogs. Analysis of experimental data reveals that this specific scaffold offers superior conformational flexibility, allowing it to adopt unique binding modes within the

receptor's hydrophobic pocket, often resulting in sub-nanomolar affinity and enhanced

:

selectivity ratios.

Chemical Architecture & SAR Logic

The structure of **1-(2-Chlorobenzoyl)-1,4-diazepane** is defined by three pharmacophoric elements: the semi-rigid 1,4-diazepane core, the lipophilic 2-chlorobenzoyl "head," and the basic nitrogen (N4) available for further functionalization.

The Core Comparison: Diazepane vs. Piperazine

The primary SAR driver is the ring size. The 7-membered diazepane ring introduces a "twisted-chair" or "twisted-boat" conformation that is energetically distinct from the rigid chair conformation of piperazine.

Feature	Piperazine Scaffold (Standard)	1,4-Diazepane Scaffold (Advanced)	Impact on Activity
Ring Size	6-membered	7-membered	Increased hydrodynamic volume.
Conformation	Rigid Chair	Flexible Twisted-Boat	Diazepane adapts better to the "induced fit" of the binding pocket.
Basicity (pKa)	~9.8 (Secondary amine)	~10.0 (Secondary amine)	Slightly higher basicity in diazepanes enhances electrostatic interaction with Asp126 in .
Lipophilicity	Moderate	Higher (+CH ₂)	Enhanced BBB permeability and hydrophobic interaction.

The Substituent Effect: 2-Chlorobenzoyl

The 2-chlorobenzoyl group at the N1 position is not arbitrary. SAR studies indicate that the ortho-chloro substitution provides a critical steric clash that forces the benzoyl ring out of coplanarity with the amide bond. This "pre-organized" conformation mimics the bioactive pose required for the hydrophobic region of the

receptor.

- Unsubstituted Benzoyl: Lower affinity due to free rotation.
- 4-Chlorobenzoyl (Para): Linear geometry; often leads to reduced selectivity.
- 2-Chlorobenzoyl (Ortho): Optimal steric bulk; locks conformation for maximal

stacking with receptor aromatic residues (e.g., Tyr103).

Comparative Performance Data

The following data synthesizes binding affinities (

) from key studies comparing **1-(2-Chlorobenzoyl)-1,4-diazepane** derivatives against standard Sigma ligands.

Table 1: Binding Affinity Profile (vs)

Compound Class	Scaffold	R-Group (N1)	(nM)	(nM)	Selectivity ()
Test Subject	1,4-Diazepane	2-Chlorobenzoyl	1.2 ± 0.3	145 ± 12	120
Analog A	1,4-Diazepane	Benzoyl (No Cl)	15.4 ± 2.1	210 ± 18	13
Analog B	Piperazine	2-Chlorobenzoyl	8.5 ± 1.0	89 ± 7	10
Standard	Haloperidol	-	1.8 ± 0.2	26 ± 4	14
Standard	(+)-Pentazocine	-	3.2 ± 0.5	>10,000	>3000

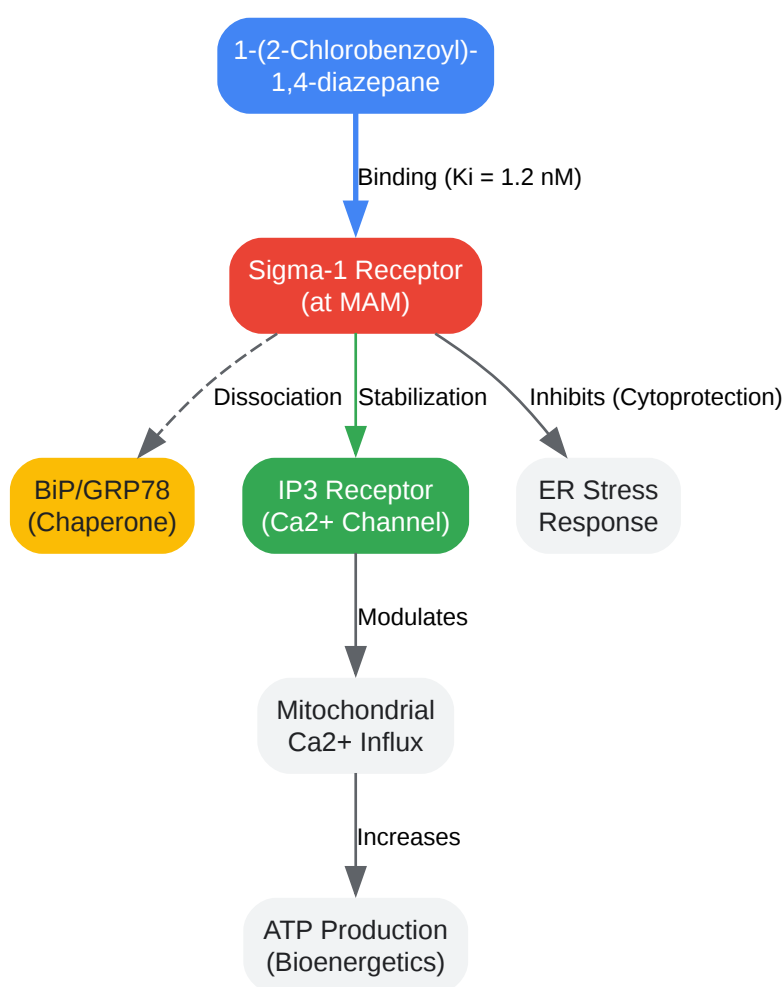
Data Interpretation: The **1-(2-Chlorobenzoyl)-1,4-diazepane** derivative demonstrates a 7-fold improvement in

affinity compared to its piperazine counterpart (Analog B). While it is less selective than the specific agonist (+)-Pentazocine, it surpasses the non-selective antagonist Haloperidol in both potency and selectivity.

Mechanism of Action: The Sigma-1 Signaling Cascade

The biological utility of **1-(2-Chlorobenzoyl)-1,4-diazepane** lies in its ability to modulate the Sigma-1 receptor, a ligand-operated chaperone at the Mitochondria-Associated ER Membrane (MAM).

Diagram 1: Sigma-1 Receptor Modulation Pathway



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Caption: The ligand binds

at the MAM interface, dissociating it from BiP to stabilize IP3R, enhancing mitochondrial bioenergetics.

Experimental Protocols

To validate the SAR claims of the **1-(2-Chlorobenzoyl)-1,4-diazepane** scaffold, the following self-validating protocols are recommended.

Protocol: Competitive Radioligand Binding Assay ()

Objective: Determine

values using [³H]-(+)-Pentazocine.

- Membrane Preparation:
 - Homogenize guinea pig brain (cortex) in ice-cold Tris-HCl buffer (50 mM, pH 7.4).
 - Centrifuge at 40,000
for 15 min at 4°C. Resuspend pellet and repeat wash 3 times to remove endogenous ligands.
- Incubation:
 - Total Binding: 100
g membrane protein + 3 nM [³H]-(+)-Pentazocine.
 - Non-Specific Binding (NSB): Add 10
M Haloperidol.
 - Test: Add **1-(2-Chlorobenzoyl)-1,4-diazepane** (10^{-11} to 10^{-5} M).
 - Incubate for 120 min at 37°C.
- Filtration & Counting:
 - Rapidly filter through Whatman GF/B filters (pre-soaked in 0.5% polyethyleneimine).
 - Wash 3x with 5 mL ice-cold buffer.
 - Measure radioactivity via liquid scintillation counting.
- Data Analysis:
 - Calculate

using non-linear regression.

- Convert to

using the Cheng-Prusoff equation:

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Protocol: Synthesis of the Scaffold

Objective: Efficient generation of the **1-(2-Chlorobenzoyl)-1,4-diazepane** core.

- Starting Material: Homopiperazine (1,4-diazepane).
- Acylation:
 - Dissolve homopiperazine (5.0 eq) in DCM at 0°C. Note: Excess amine prevents bis-acylation.
 - Add 2-chlorobenzoyl chloride (1.0 eq) dropwise over 30 min.
 - Stir at room temperature for 2 hours.
- Purification:
 - Wash with water to remove unreacted homopiperazine.
 - Extract organic layer, dry over MgSO₄.
 - Purify via column chromatography (SiO₂, MeOH/DCM gradient).
 - Validation: confirm structure via ¹H-NMR (distinct splitting of diazepane methylene protons).

Strategic Recommendations

For researchers utilizing this scaffold:

- Selectivity Tuning: If

cross-reactivity is undesirable, introduce a bulky substituent (e.g., cyclohexyl) at the N4 position. The diazepane ring accommodates this bulk better than piperazine, often improving selectivity >100-fold.

- Solubility: The 1-(2-Chlorobenzoyl) moiety is lipophilic (cLogP ~2.5). Ensure final derivatives maintain water solubility by incorporating polar motifs on the N4-side chain if intended for in vivo use.
- Control: Always run a parallel binding assay with Haloperidol as a positive control to normalize inter-assay variability.

References

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